

Application Notes and Protocols: Preparation of Navarixin Stock Solution in DMSO

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These application notes provide a detailed protocol for the preparation, storage, and handling of Navarixin stock solutions using Dimethyl Sulfoxide (DMSO) as a solvent. Adherence to these guidelines is crucial for ensuring the stability, and reliable performance of Navarixin in in vitro and in vivo experimental settings.

Introduction

Navarixin (also known as SCH 527123 or MK-7123) is a potent and orally active allosteric antagonist of the C-X-C motif chemokine receptors 1 and 2 (CXCR1 and CXCR2).[1][2][3] These receptors and their ligands, such as Interleukin-8 (IL-8), are key mediators of neutrophil recruitment and activation in inflammatory processes.[3][4] By blocking the CXCR1/2 signaling pathway, Navarixin effectively inhibits neutrophil migration and the subsequent inflammatory cascade, making it a valuable tool for research in inflammation, immunology, and oncology.[3][4] Accurate preparation of stock solutions is the first critical step for obtaining reproducible and meaningful experimental results.

Quantitative Data Summary

The following table summarizes the key quantitative information for Navarixin.

Property	Value	Source(s)
Molecular Weight	397.42 g/mol	[1][2][5]
Molecular Formula	C ₂₁ H ₂₃ N ₃ O ₅	[1][5]
Appearance	White to yellow solid	[1]
Solubility in DMSO	≥ 50 mg/mL (≥ 125.81 mM)	[1][6][7]
79 mg/mL (198.78 mM)	[2][8]	
Storage of Powder	-20°C for 3 years; 4°C for 2 years	[1][6]
Storage of Stock Solution (in DMSO)	-80°C for up to 2 years; -20°C for up to 1 year	[1][6]

Experimental Protocol: Preparation of a 10 mM Navarixin Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of Navarixin in DMSO. This concentration is a common starting point for subsequent dilutions to working concentrations for various assays.

Materials:

- Navarixin powder (purity >98%)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

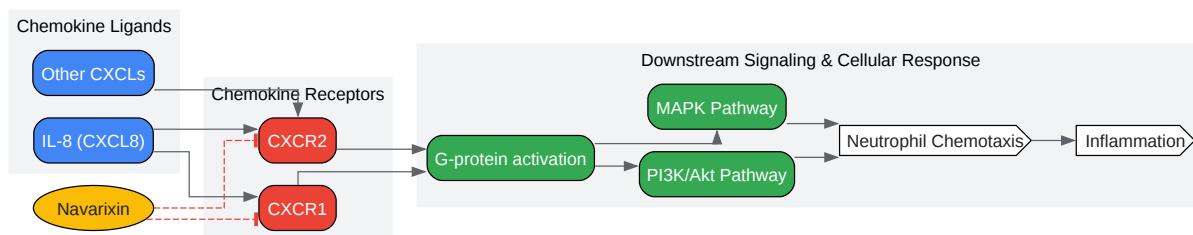
Protocol:

- Pre-weighing Preparations:
 - Bring the vial of Navarixin powder to room temperature before opening to prevent condensation of moisture.
 - Use high-purity, anhydrous DMSO, as hygroscopic DMSO can significantly impact the solubility of the product.[\[1\]](#)[\[2\]](#)
- Weighing Navarixin:
 - Accurately weigh out 3.97 mg of Navarixin powder and place it into a sterile microcentrifuge tube. Calculations are based on a molecular weight of 397.42 g/mol .
 - Calculation: Amount (mg) = Desired Concentration (mM) x Volume (L) x Molecular Weight (g/mol)
 - Example for 1 mL of 10 mM solution: $10 \text{ mmol/L} * 0.001 \text{ L} * 397.42 \text{ g/mol} = 0.39742 \text{ g} = 3.97 \text{ mg}$
- Dissolution in DMSO:
 - Add 1 mL of anhydrous DMSO to the tube containing the 3.97 mg of Navarixin.
 - Cap the tube tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming to 37°C or brief sonication can be used to aid dissolution if necessary.[\[9\]](#) Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile, amber cryovials.[\[1\]](#)
 - Store the aliquots at -80°C for long-term storage (up to 2 years) or at -20°C for shorter-term storage (up to 1 year).[\[1\]](#)[\[6\]](#)
- Preparation of Working Solutions:
 - When ready to use, thaw an aliquot of the stock solution at room temperature.

- Dilute the stock solution to the desired final concentration using the appropriate cell culture medium or buffer.
- It is recommended to keep the final concentration of DMSO in cell-based assays below 0.5% to avoid cytotoxicity.[10]

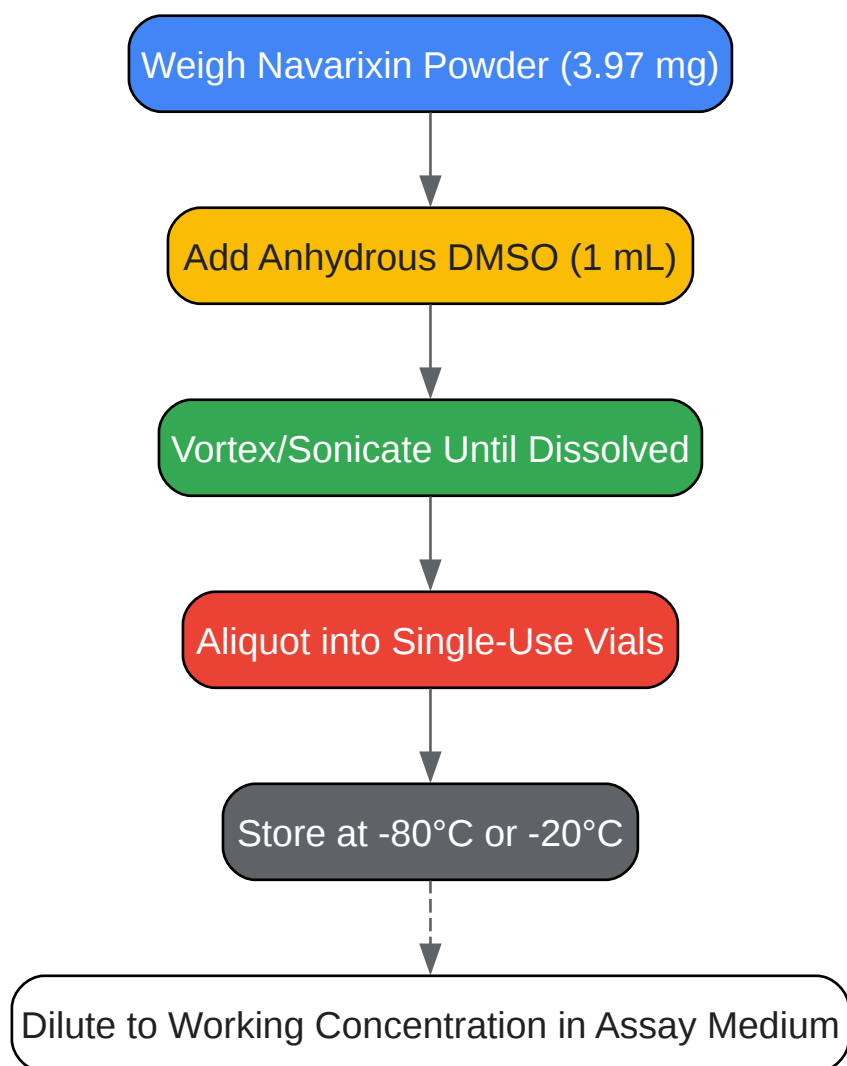
Visualization of Navarixin's Mechanism of Action

The following diagrams illustrate the signaling pathway inhibited by Navarixin and the experimental workflow for preparing the stock solution.



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Caption: Navarixin inhibits CXCR1/2 signaling pathways.



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Caption: Workflow for preparing Navarixin stock solution.

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